

Safety, handling, and storage of (1-Isocyanoethyl)benzene

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Compound of Interest

Compound Name: (1-Isocyanoethyl)benzene

Cat. No.: B096295

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An In-depth Technical Guide to the Safety, Handling, and Storage of **(1-Isocyanoethyl)benzene**

Disclaimer: This document is intended as a technical guide for researchers, scientists, and drug development professionals. The information provided is a synthesis of available data for **(1-Isocyanoethyl)benzene** and related isocyanide compounds. It is not exhaustive and should be supplemented with a thorough review of the most current Safety Data Sheet (SDS) and internal institutional safety protocols before handling this chemical.

Introduction

(1-Isocyanoethyl)benzene, also known as 1-phenylethyl isocyanide, is an organic compound with the chemical formula C₉H₉N.^{[1][2]} Isocyanides, or isonitriles, are a class of organic compounds characterized by a functional group with the connectivity -N≡C.^[3] While some isocyanides have been reported to have low toxicity in mammals, others can be toxic.^{[3][4]} A notable characteristic of many volatile isocyanides is their extremely unpleasant and powerful odor.^[3] Due to their reactivity, isocyanides are valuable building blocks in organic synthesis.^{[3][4]}

This guide provides a comprehensive overview of the safety precautions, handling procedures, and storage requirements for **(1-Isocyanoethyl)benzene** to ensure its safe use in a laboratory setting.

Hazard Identification and Safety Summary

(1-Isocyanoethyl)benzene is classified as a hazardous chemical. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Classification for **(1-Isocyanoethyl)benzene**

Hazard Class	Hazard Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	Category 3
Flammable Liquids	Category 4

Source:[1][2]

Table 2: Hazard Statements and Precautionary Statements

Code	Statement
Hazard Statements	
H302	Harmful if swallowed.[1]
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1]
H335	May cause respiratory irritation.[1]
H227	Combustible liquid.[2]
Precautionary Statements	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Source:[1]

Isocyanates, a related class of compounds, are known to be potent respiratory and skin sensitizers, and some are considered potential human carcinogens.[5][6][7] While the specific sensitization potential of **(1-Isocyanoethyl)benzene** is not well-documented, it is prudent to handle it with the same level of caution as other isocyanates and isocyanides.

Physical and Chemical Properties

Quantitative physical and chemical data for **(1-Isocyanoethyl)benzene** is limited. The following table includes computed data from PubChem.

Table 3: Physical and Chemical Properties of **(1-Isocyanoethyl)benzene**

Property	Value	Source
Molecular Formula	C9H9N	[1] [2]
Molecular Weight	131.17 g/mol	[2]
Exact Mass	131.0735 g/mol	[2]
XLogP3-AA (Computed)	2	[2]
Hydrogen Bond Donor Count (Computed)	0	[2]
Hydrogen Bond Acceptor Count (Computed)	1	[2]
Rotatable Bond Count (Computed)	1	[2]

Handling and Personal Protective Equipment (PPE)

All work with **(1-Isocyanoethyl)benzene** must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[5\]](#)[\[8\]](#)

Engineering Controls

- Fume Hood: Always handle **(1-Isocyanoethyl)benzene** in a well-ventilated chemical fume hood.[\[5\]](#)[\[8\]](#) The efficiency of the ventilation system should be regularly monitored.[\[9\]](#)
- Safety Shower and Eyewash Station: An operational safety shower and eyewash station must be readily accessible in the immediate work area.[\[5\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[\[1\]](#)[\[8\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves. Butyl rubber gloves are recommended for handling isocyanates.[\[10\]](#) Do not use latex gloves.[\[11\]](#)

- Lab Coat: A flame-resistant lab coat should be worn.[8]
- Protective Clothing: For larger quantities or in case of a spill, additional protective clothing such as an apron or chemical-resistant suit may be necessary.[8]
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.[8]

Experimental Protocols

The following is a general protocol for safely handling **(1-Isocyanoethyl)benzene** in a research laboratory.

Preparation

- Hazard Assessment: Before beginning any work, conduct a thorough hazard assessment. Review the SDS for **(1-Isocyanoethyl)benzene** and any other reagents being used.[5]
- Fume Hood Preparation: Ensure the chemical fume hood is clean, uncluttered, and functioning correctly.[12]
- Gather Materials: Assemble all necessary chemicals, equipment, and PPE.
- Emergency Preparedness: Locate the nearest fire extinguisher, spill kit, and emergency exit.

Handling and Use

- Don PPE: Put on all required PPE before entering the laboratory.
- Transferring the Chemical:
 - Perform all transfers of **(1-Isocyanoethyl)benzene** inside the chemical fume hood.[8]
 - Use a calibrated pipette with disposable tips or a syringe for liquid transfers.
 - Keep the container tightly closed when not in use.[8]
- Running the Reaction:

- Set up the reaction apparatus securely within the fume hood.
- If heating the reaction, use a well-controlled heating mantle and monitor the temperature closely.
- Be aware that isocyanides can be sensitive to acid and may hydrolyze to formamides.[\[3\]](#)

Post-Experiment

- Quenching and Workup: Quench any unreacted isocyanide carefully. Acidic hydrolysis can be used to convert odorous isocyanides into less volatile formamides.[\[3\]](#)
- Decontamination: Thoroughly clean the work area, including all glassware and equipment, with an appropriate decontaminating solution.
- Waste Disposal: Dispose of all waste, including empty containers, contaminated PPE, and reaction byproducts, as hazardous waste in accordance with institutional and local regulations.[\[5\]](#) Label waste containers clearly.[\[5\]](#)

Storage

Proper storage of **(1-Isocyanoethyl)benzene** is crucial for maintaining its stability and preventing hazardous situations.

- Temperature: Store in a cool, dry, and well-ventilated place.[\[8\]](#) Some sources recommend refrigeration at 2-8°C.[\[8\]](#)[\[13\]](#)
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.[\[8\]](#)
- Container: Keep the container tightly closed to prevent exposure to moisture and air.[\[8\]](#) Isocyanates can react with water to produce carbon dioxide, which can lead to a dangerous pressure buildup in a sealed container.[\[10\]](#)
- Incompatibilities: Store away from acids, strong oxidizing agents, strong bases, alcohols, and amines.[\[8\]](#)[\[14\]](#) Do not store in containers made of copper, copper alloys, or galvanized surfaces.[\[15\]](#)

First Aid Measures

In case of exposure to **(1-Isocyanoethyl)benzene**, follow these first aid procedures and seek immediate medical attention.

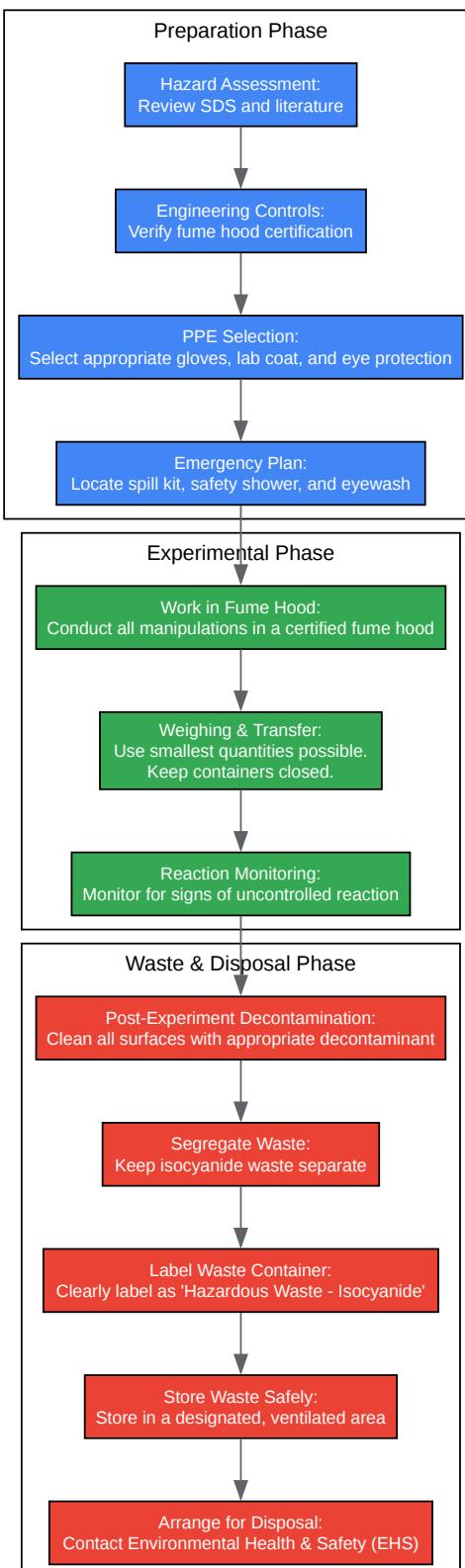
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.[1]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]

Spill and Disposal

- Spill Response: In the event of a spill, evacuate the area immediately.[8] Wear appropriate PPE, including respiratory protection.[8] Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal.[1]
- Waste Disposal: All waste containing **(1-Isocyanoethyl)benzene** must be disposed of as hazardous waste through a licensed contractor, in accordance with all federal, state, and local regulations.[5]

Visualized Workflows

General Workflow for Safe Handling of **(1-Isocyanoethyl)benzene**

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Caption: A logical workflow for the safe handling of **(1-Isocyanoethyl)benzene**.

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